

Acid Brown 283 CAS number and molecular structure

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Compound of Interest

Compound Name: Acid Brown 283

Cat. No.: B1172437

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An In-Depth Technical Guide to Acid Brown 283

This technical guide provides a comprehensive overview of **Acid Brown 283**, a synthetic dye with significant applications in various industries. The information is tailored for researchers, scientists, and professionals involved in drug development and other fields where such compounds are of interest.

Chemical Identity and Structure

Acid Brown 283 is classified as a single azo, 1:2 metal complex dye.^{[1][2][3][4]} Its CAS Registry Number is 12219-66-8.^{[1][2][5][6][7]} It is also identified by the C.I. (Colour Index) Name: **Acid Brown 283**.^{[2][8]} While the precise molecular formula and weight are not consistently specified across public sources, it is known to be a complex organic molecule.^{[1][3][4][5][8]} The dye appears as a brown powder and is soluble in water.^{[2][5][6]}

Physicochemical Properties

A summary of the key physicochemical properties of **Acid Brown 283** is presented in the table below.

Property	Value	Reference(s)
Physical Appearance	Brown Powder	[2][5]
Hue	Reddish Brown	[2]
Solubility in Water	50 g/L	[9]
Dye Content	>98%	[2]
Light Fastness	6 - 7	[2][9]
Washing Fastness (E)	4	[9]
Washing Fastness (C)	5	[9]
Washing Fastness (N)	4-5	[9]

Applications and Methodologies

Acid Brown 283 is primarily utilized as a dye for various materials due to its excellent color fastness and dyeing properties.[10][11]

Textile and Leather Dyeing

The primary application of **Acid Brown 283** is in the dyeing of protein fibers such as wool and silk, as well as polyamides like nylon.[9][12] It is also used for coloring leather.[2][10][12] The dyeing process with acid dyes typically involves an acidic environment to facilitate the electrostatic interaction between the anionic dye molecules and the cationic groups within the fibers.[9]

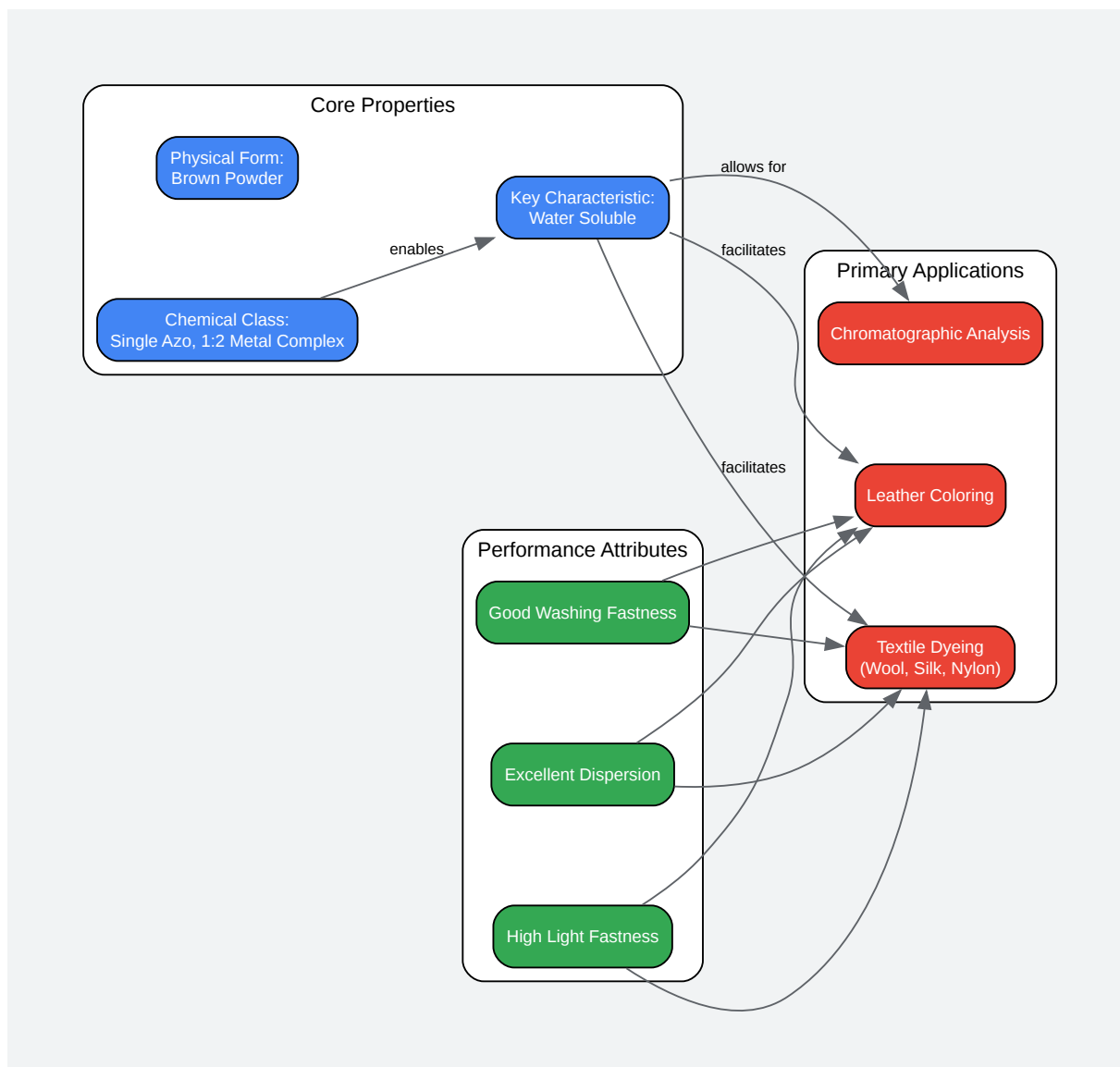
A kinetic study on the degradation of the related Acid Brown 83 dye provides insights into experimental setups that could be adapted for studying **Acid Brown 283**. [13] For instance, solutions of the dye at specific concentrations (e.g., 125 mg/L) can be prepared for various treatments and analyses.[13]

Chromatographic Analysis

Acid Brown 283 can be used in chromatographic analysis, although specific protocols are not detailed in the provided search results.[6]

Logical Relationship of Properties and Applications

The following diagram illustrates the relationship between the chemical nature of **Acid Brown 283** and its primary applications.



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Caption: Properties and applications of **Acid Brown 283**.

Safety and Handling

Acid Brown 283 is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system.[14] It is recommended to use personal protective equipment, such as gloves and goggles, and to ensure adequate ventilation when handling this chemical.[6] The material should be stored in a cool, dry, and well-ventilated area away from strong oxidizing and reducing agents.[6][14] For detailed safety information, the Material Safety Data Sheet (MSDS) should be consulted.[14]

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